

Essential Safety and Operational Guidance for Handling 6-Fluorescein Phosphoramidite

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Compound of Interest

Compound Name: 6-Fluorescein Phosphoramidite

Cat. No.: B607415

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **6-Fluorescein Phosphoramidite**. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **6-Fluorescein Phosphoramidite** is provided below.

Property	Value
Molecular Formula	C ₄₆ H ₅₈ N ₃ O ₁₀ P ^[1]
Molecular Weight	843.94 g/mol
CAS Number	204697-37-0 ^[2]
Appearance	White to off-white solid
Solubility	Soluble in Acetonitrile (0.1 M)
Storage Temperature	-20°C ^[2] ^[3]
Absorbance Maximum (λ _{max})	~494 nm ^[4]
Emission Maximum (λ _{max})	~525 nm ^[4]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling to ensure appropriate protective measures are in place. The following table outlines the recommended PPE for handling **6-Fluorescein Phosphoramidite**.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles	Tight-sealing safety goggles are recommended.[2]
Face Shield	A face shield should be worn in addition to goggles when there is a risk of splashing.[2]	
Hand Protection	Disposable Nitrile Gloves	Provides protection against incidental contact. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	Should be appropriately sized and fully buttoned to protect against spills.
Protective Clothing	Wear protective clothing as needed.[2]	
Respiratory Protection	Air-purifying Respirator	Not generally required under normal handling conditions with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust/aerosols are generated.

Operational Plan: Step-by-Step Handling Procedure

This section details the procedural steps for the safe handling of **6-Fluorescein Phosphoramidite**, from receiving the compound to its use in synthesis.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the product matches the order specifications.
- Store the container tightly closed in a dry, well-ventilated area at the recommended temperature of -20°C.[2][3]
- It is recommended to handle and store the product under an inert gas.[2]

Preparation for Use

- Before opening, allow the container to warm to room temperature to prevent moisture condensation.
- Work in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.
- Ensure all required PPE is correctly donned.
- Prepare all necessary equipment, such as anhydrous acetonitrile for dissolution, syringes, and the DNA synthesizer.

Handling and Use

- **6-Fluorescein Phosphoramidite** is a solid powder; handle it carefully to avoid creating dust.
- For use in oligonucleotide synthesis, dissolve the required amount in anhydrous acetonitrile.
[3] The solution is stable for 2-3 days.[3]
- A coupling time of 3 to 15 minutes is generally recommended.[3][5]
- Standard cleavage and deprotection methods, typically with ammonium hydroxide, are used to release the fluorescein-labeled oligonucleotide.[6][7]

Spill Management

- In case of a spill, avoid generating dust.

- Cover powder spills with a plastic sheet to minimize spreading.^[2]
- Mechanically take up the spilled material and place it in an appropriate, labeled container for disposal.^[2]
- Clean the contaminated surface thoroughly.^[2]

Disposal Plan

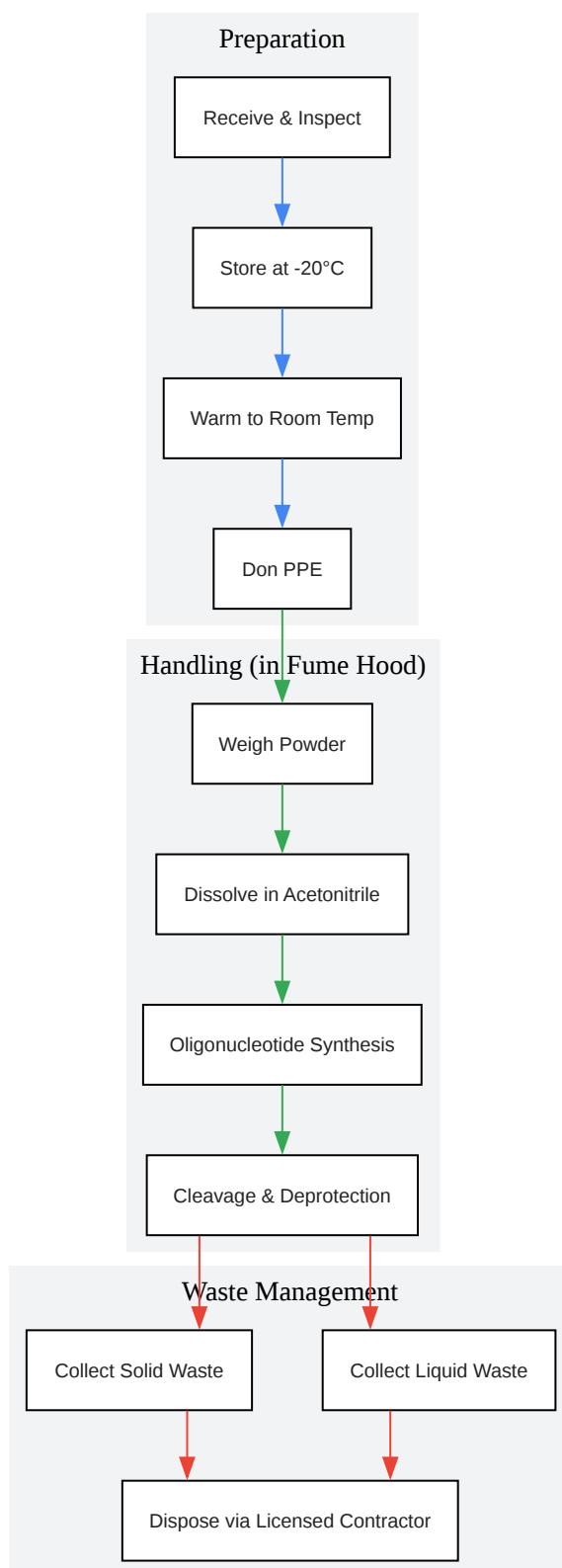
Proper disposal of **6-Fluorescein Phosphoramidite** and associated waste is critical. Disposal should always be in accordance with local, regional, and national regulations.^[2]

- **Unused Product:** Dispose of as chemical waste through a licensed contractor. Do not dispose of it down the drain.
- **Contaminated Materials:** Items such as gloves, pipette tips, and empty containers that have come into contact with the chemical should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Solutions of **6-Fluorescein Phosphoramidite** in acetonitrile should be collected as flammable organic waste. Aqueous waste from deprotection steps containing ammonia and trace amounts of fluorescein should be collected and disposed of as chemical waste.

Visualized Workflows

Handling Workflow

The following diagram illustrates the standard workflow for handling **6-Fluorescein Phosphoramidite** from receipt to disposal.

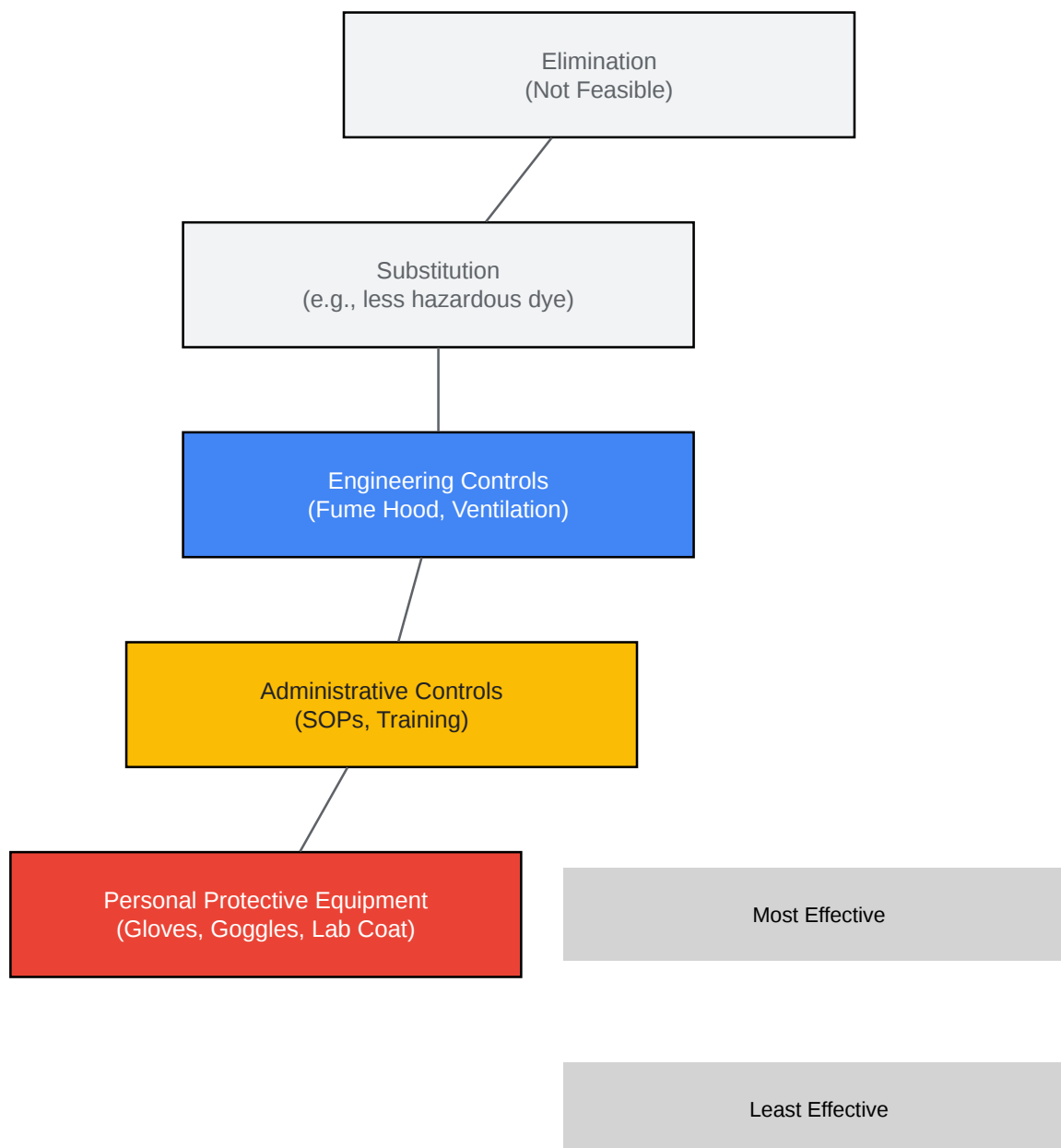


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Caption: Workflow for handling **6-Fluorescein Phosphoramidite**.

Hierarchy of Safety Controls

This diagram illustrates the hierarchy of controls to minimize exposure risks, with the most effective measures at the top.



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Caption: Hierarchy of safety controls for chemical handling.

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